

Dodicin in Veterinary Hygiene and Disinfection: Application Notes and Protocols

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Compound of Interest

Compound Name: *Dodicin*

Cat. No.: *B1208513*

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Introduction

Dodicin, chemically known as N-(2-((2-(dodecylamino)ethyl)amino)ethyl)glycine, is an amphoteric surfactant with potent, broad-spectrum antimicrobial activity.^[1] Its unique chemical structure allows it to possess cationic, anionic, or zwitterionic properties depending on the pH of the environment, contributing to its versatile disinfectant capabilities. Marketed under trade names such as Tego 51, **Dodicin** has been utilized in various disinfection applications. This document provides detailed application notes and protocols for the use of **Dodicin** in veterinary hygiene and disinfection, summarizing available data on its efficacy, mechanism of action, and providing experimental protocols for its evaluation.

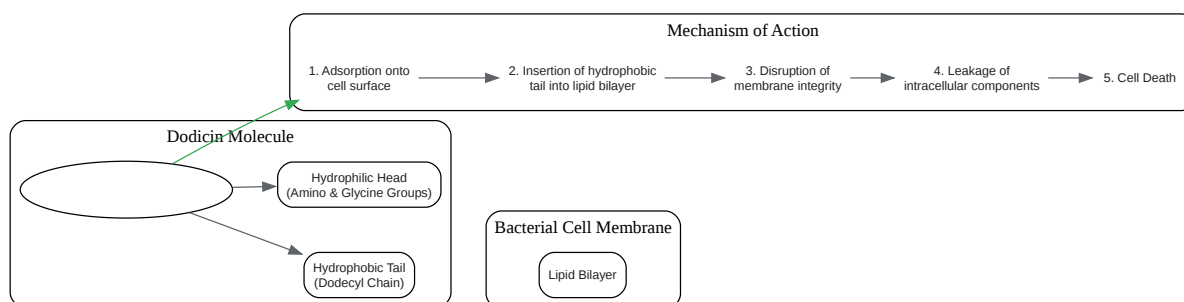
Chemical and Physical Properties

Property	Value	Reference
Chemical Formula	C ₁₈ H ₃₉ N ₃ O ₂	[2]
Molecular Weight	329.52 g/mol	[1]
CAS Number	6843-97-6	[1]
Appearance	Colorless flake crystal	[3]
Solubility	Aqueous mixture	[4]
Synonyms	Dodecyl-di(aminoethyl)glycine, Tego 51	[3][5]

Mechanism of Action

As a surfactant, **Dodigin**'s primary mechanism of antimicrobial action involves the disruption of microbial cell membranes.[6] The molecule possesses both hydrophobic and hydrophilic regions. The hydrophobic dodecyl chain interacts with the lipid bilayer of the cell membrane, while the hydrophilic amino and glycine groups interact with the aqueous environment. This insertion disrupts the membrane's integrity, leading to increased permeability, leakage of essential intracellular components, and ultimately, cell death.[6]

The amphoteric nature of **Dodigin** allows it to be effective over a wide pH range.[7] At acidic pH, the amino groups are protonated, giving the molecule a net positive charge, which enhances its interaction with negatively charged bacterial cell surfaces.



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Caption: Mechanism of **Dodecin**'s antimicrobial action.

Antimicrobial Spectrum

Dodecin exhibits a broad spectrum of activity against bacteria, fungi, and enveloped viruses.[4]
[5]

Bactericidal Activity

Studies on Tego 51, a disinfectant containing **Dodecin**, have demonstrated its efficacy against a range of clinically relevant bacteria.

Microorganism	Concentration	Contact Time	Result	Reference
Staphylococcus aureus	0.01%	30 seconds	Killed	[8]
Pseudomonas aeruginosa	0.01%	30 seconds	Killed	[8]
Proteus mirabilis	0.01%	2 minutes	Eradicated	[8]
Bacillus subtilis	0.005%	8 minutes	Killed	[8]
Helicobacter pylori	0.005%	30 seconds	Killed	[8]
Bacillus subtilis (vegetative)	>3 log reduction	< 1 minute	Effective	[9]
Pseudomonas aeruginosa	>3 log reduction	< 1 minute	Effective	[9]

Virucidal Activity

Dodicin has been shown to be effective against enveloped viruses.[10] Non-enveloped viruses, however, appear to be more resistant.

Virus	Type	Concentration	Contact Time	Result	Reference	:---	:---	:---	:---	:---	
Influenza virus B	Enveloped	0.1%	5 minutes	Inactivated	[[10]	Respiratory syncytial virus (RSV)	Enveloped	0.1%	5 minutes	Inactivated	[[10]
Herpes simplex virus 1 (HSV-1)	Enveloped	0.1%	5 minutes	Inactivated	[[10]	Adenovirus	Non-enveloped	1%	30 minutes	Not inactivated	[[10]
Echovirus 30	Non-enveloped	1%	30 minutes	Not inactivated	[[10]						

Fungicidal and Sporicidal Activity

Dodicin has demonstrated fungicidal and sporicidal activity, although higher concentrations and longer contact times may be required for spores.

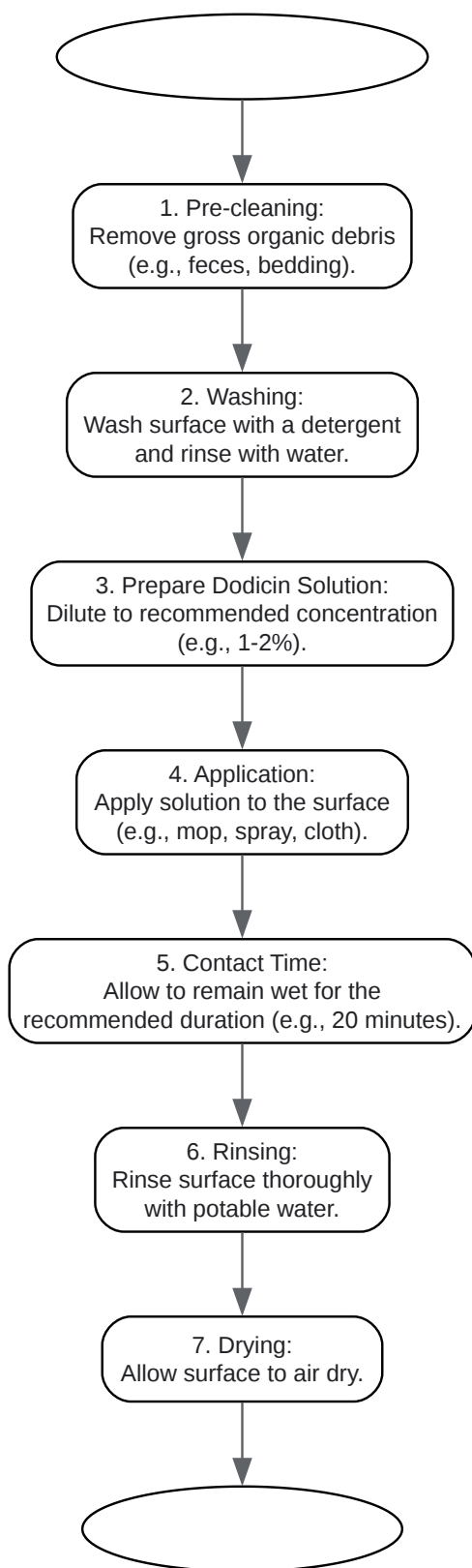
Microorganism	Concentration	Contact Time	Result	Reference
Candida albicans	>3 log reduction	< 1 minute	Effective	[9]
Aspergillus brasiliensis (spores)	2% (v/v)	5 minutes	Significantly effective	[9]
Bacillus subtilis (spores)	2% (v/v)	10 minutes	Significantly effective	[9]
Aspergillus niger	High log reduction	~15 minutes	Effective	[9]

Application in Veterinary Hygiene

Based on its antimicrobial profile, **Dodicin** is suitable for the disinfection of surfaces, equipment, and premises in veterinary clinics and animal housing.

General Disinfection Protocol

The following is a general protocol for surface disinfection using a **Dodicin**-based product like Tego 51.



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Caption: General workflow for surface disinfection.

Recommended Dilutions and Contact Times:

- General Surface Disinfection: A 1-2% solution with a contact time of at least 20 minutes is recommended for disinfecting equipment, walls, floors, and work surfaces.[\[4\]](#)
- Fogging: For fogging applications, it is recommended to first pre-wet surfaces with a 1% solution and then fog with a 2% solution until the atmosphere reaches dew point.[\[4\]](#)

Experimental Protocols

Bactericidal Efficacy Testing (Suspension Test)

This protocol is adapted from standard disinfectant efficacy testing methods.

Objective: To determine the bactericidal activity of **Dodigin** against a specific veterinary bacterial pathogen.

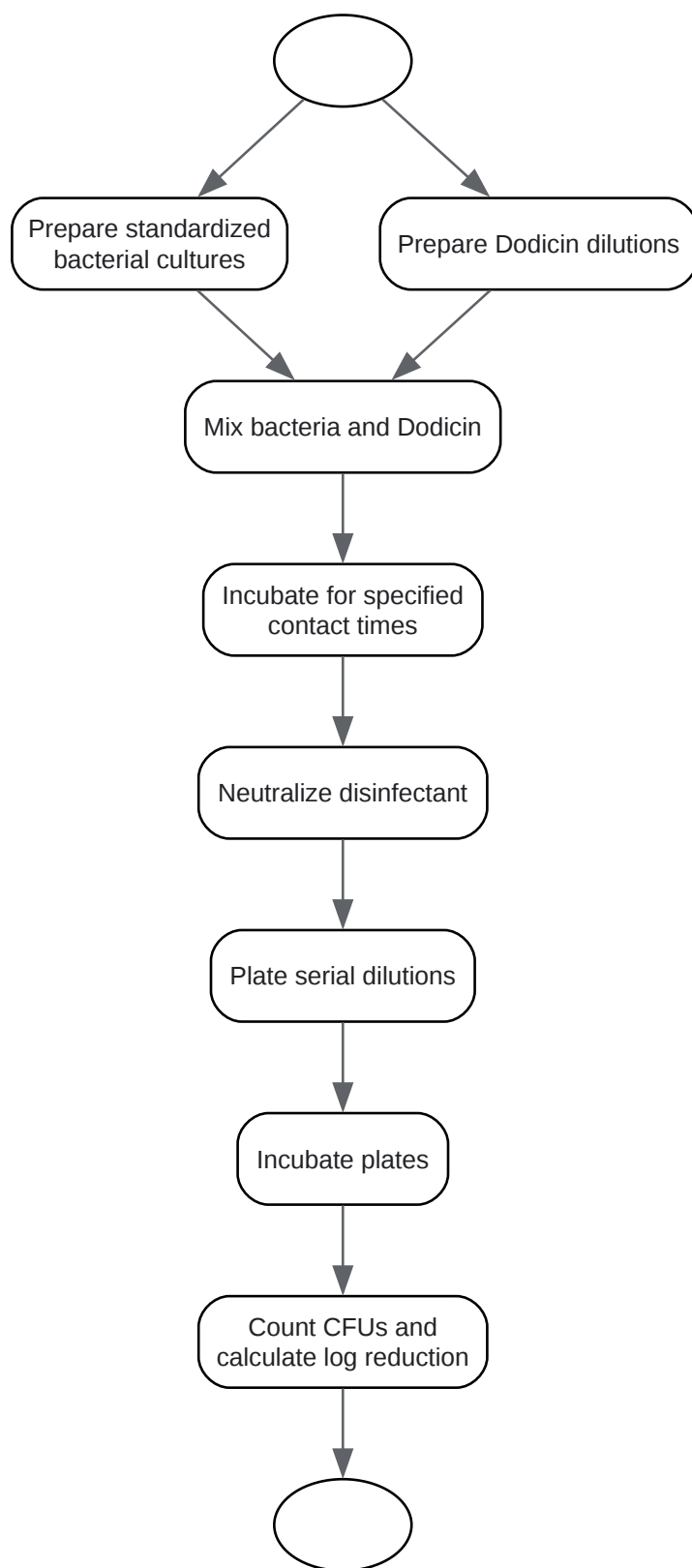
Materials:

- **Dodigin** stock solution
- Test bacterial culture (e.g., *Staphylococcus pseudintermedius*, *Pasteurella multocida*) grown to a standardized concentration (e.g., 10^8 CFU/mL)
- Neutralizing broth (to inactivate the disinfectant)
- Sterile hard water or phosphate-buffered saline (PBS)
- Culture media (e.g., Tryptic Soy Agar)
- Sterile test tubes, pipettes, and other laboratory equipment

Procedure:

- Prepare serial dilutions of **Dodigin** in sterile hard water or PBS to achieve the desired test concentrations.
- Add a standardized volume of the bacterial suspension to an equal volume of each **Dodigin** dilution.

- At specified contact times (e.g., 30 seconds, 1 minute, 5 minutes, 10 minutes), transfer a small aliquot of the mixture to a tube containing neutralizing broth.
- After neutralization, perform serial dilutions of the neutralized sample in PBS.
- Plate the dilutions onto appropriate culture media.
- Incubate the plates under optimal conditions for the test organism.
- Count the number of colony-forming units (CFUs) and calculate the log reduction in bacterial numbers for each concentration and contact time compared to a control (bacteria in PBS without disinfectant).



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Caption: Workflow for bactericidal efficacy testing.

Toxicology and Safety

Dodicin is generally considered to have low toxicity and is not classified as a hazardous substance.[3][10] However, as with all disinfectants, appropriate personal protective equipment (PPE) should be worn during handling and application.

- Skin and Eye Contact: Avoid contact with skin and eyes. In case of contact, rinse thoroughly with large amounts of water.[10]
- Inhalation: Avoid breathing vapor or spray mist.[4] Use in a well-ventilated area.
- Ingestion: Do not ingest. If ingested, wash out the mouth with water if the person is conscious and seek medical attention.[10]

Specific toxicological data for **Dodicin** in veterinary species such as dogs and cats is limited in the available literature. General studies on surfactants indicate that cationic surfactants can be more toxic than amphoteric surfactants.[11] It is recommended to thoroughly rinse surfaces after disinfection to prevent potential ingestion by animals.

Conclusion

Dodicin is a versatile and effective broad-spectrum disinfectant with applications in veterinary hygiene. Its amphoteric nature allows for activity across a range of conditions, and it has demonstrated efficacy against bacteria, fungi, and enveloped viruses. While further research is needed to establish its efficacy against specific challenging veterinary pathogens, such as non-enveloped viruses and bacterial biofilms, the available data supports its use for general disinfection of surfaces and equipment in veterinary settings. Adherence to proper cleaning and disinfection protocols is crucial to maximize its efficacy and ensure the safety of both animals and personnel.

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